

Personal protective equipment for handling 4-Iodopyridin-3-ol

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Compound of Interest

Compound Name: **4-Iodopyridin-3-ol**

Cat. No.: **B063117**

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Essential Safety and Handling Guide for 4-Iodopyridin-3-ol

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Iodopyridin-3-ol**. Given the absence of a specific Safety Data Sheet (SDS) for this compound, the following guidance is based on the known hazards of its structural components: pyridine and organo-iodine compounds. All procedures should be conducted with the utmost caution, assuming the compound is hazardous.

Hazard Summary

Based on the Global Harmonized System (GHS) classifications for **4-Iodopyridin-3-ol**, this compound is considered hazardous. The primary hazards are:

- Harmful if swallowed
- Harmful in contact with skin
- Causes skin irritation
- Causes serious eye irritation
- Harmful if inhaled

- May cause respiratory irritation

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to mitigate the risks associated with handling **4-Iodopyridin-3-ol**. The following table summarizes the required PPE.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation.
Skin Protection	- Gloves: Double gloving with a chemical-resistant outer glove (e.g., Butyl rubber, Polyvinyl Alcohol - PVA) over a standard nitrile inner glove. - Lab Coat: A fully-buttoned, chemical-resistant lab coat. - Apron: A chemical-resistant apron worn over the lab coat.	Prevents skin contact, which can cause irritation and systemic toxicity. Butyl rubber and PVA gloves are recommended for pyridine-like compounds due to their superior chemical resistance compared to nitrile, which has a very short breakthrough time. [1] [2] [3]
Respiratory Protection	All handling of solid and dissolved 4-Iodopyridin-3-ol must be conducted within a certified chemical fume hood.	Minimizes the inhalation of harmful dust and vapors, which can cause respiratory irritation.

Glove Selection and Breakthrough Time

Quantitative breakthrough time data for **4-Iodopyridin-3-ol** is not available. The following table provides data for pyridine, which should be used as a conservative guide.

Glove Material	Breakthrough Time (minutes)	Recommendation
Nitrile	< 1	Not recommended for direct or prolonged contact. Suitable only for incidental splash protection, with immediate replacement upon contamination.[2][3][4]
Butyl Rubber	> 480	Recommended for prolonged contact.[5][6]
Polyvinyl Alcohol (PVA)	> 480	Recommended for prolonged contact.

Occupational Exposure Limits

Specific occupational exposure limits for **4-Iodopyridin-3-ol** have not been established. Therefore, the exposure limits for pyridine should be strictly adhered to as a precautionary measure.

Regulatory Body	Time-Weighted Average (TWA)	Short-Term Exposure Limit (STEL)
OSHA (PEL)	5 ppm (15 mg/m ³)	Not Established
NIOSH (REL)	5 ppm (15 mg/m ³)	Not Established
ACGIH (TLV)	1 ppm	Not Established

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is essential for the safe handling of **4-Iodopyridin-3-ol**.

- Preparation and Engineering Controls:
 - Ensure a certified chemical fume hood is operational.

- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
- Designate a specific area within the fume hood for handling the compound.
- Cover the work surface with absorbent, disposable bench paper.
- Donning Personal Protective Equipment:
 - Put on all required PPE as specified in the table above before entering the designated handling area.
- Handling the Compound:
 - Conduct all weighing and transfers of the solid compound within the chemical fume hood to control dust and vapors.
 - Use dedicated, clearly labeled glassware and utensils.
 - Keep the container tightly closed when not in use.
- In Case of Exposure:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station and seek immediate medical attention.[1]
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[7]
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.[1]
 - Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[1]
- Spill Management:

- Small Spills (within a fume hood): Absorb the spill with an inert, non-combustible material such as vermiculite or sand.[\[7\]](#) Place the absorbent material into a sealed, labeled container for hazardous waste disposal.
- Large Spills (or any spill outside a fume hood): Evacuate the immediate area and alert others. Contact your institution's Environmental Health and Safety (EHS) department immediately.[\[1\]](#)

Disposal Plan

All waste containing **4-Iodopyridin-3-ol** must be treated as hazardous waste.

- Waste Segregation:

- As an iodinated organic compound, **4-Iodopyridin-3-ol** waste should be segregated as halogenated organic waste.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Do not mix with non-halogenated organic waste, as this increases disposal costs and complexity.[\[10\]](#)[\[11\]](#)
- Keep solid and liquid waste streams separate.

- Waste Collection:

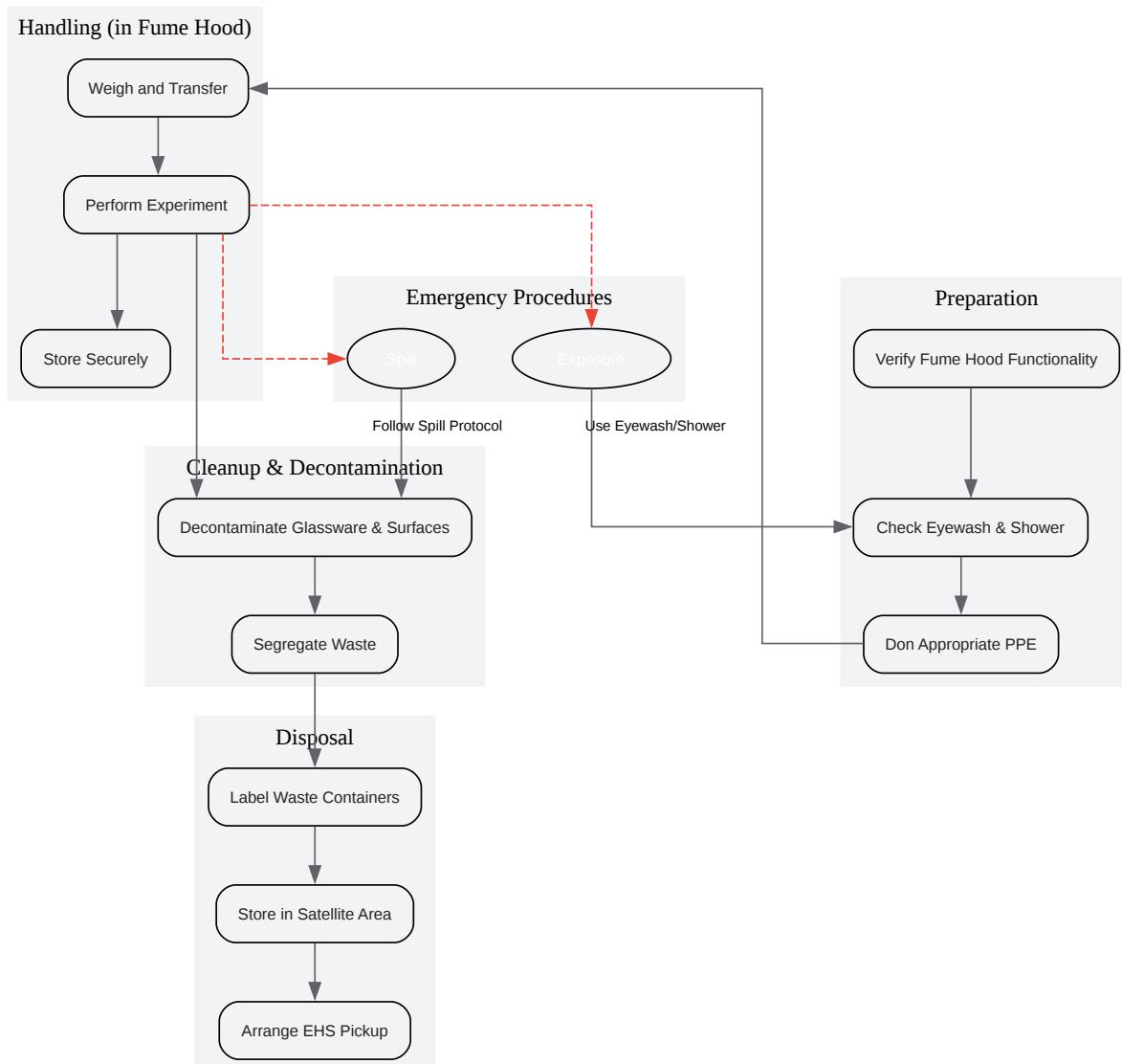
- Solid Waste: Collect unused compound, contaminated weighing paper, and other solid materials in a clearly labeled, sealed, and compatible waste container.
- Liquid Waste: Collect solutions containing **4-Iodopyridin-3-ol** in a separate, sealed, and clearly labeled container for halogenated organic liquid waste.
- Contaminated Disposables: All disposable items that have come into contact with the compound (e.g., gloves, bench paper, pipette tips) must be placed in a designated hazardous waste container.

- Labeling and Storage:

- Clearly label all waste containers with "Hazardous Waste," the full chemical name ("4-Iodopyridin-3-ol"), and the associated hazards (e.g., Toxic, Irritant).

- Store waste containers in a designated and secure satellite accumulation area, away from incompatible materials such as strong oxidizing agents and acids.[5]
- Final Disposal:
 - Arrange for the disposal of all hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.

Workflow for Safe Handling of 4-Iodopyridin-3-ol

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Caption: Workflow for the safe handling of **4-Iodopyridin-3-ol**.

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